

An In-depth Technical Guide to the Safety and Handling of Stearophenone

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Compound of Interest

Compound Name: Octadecanophenone

Cat. No.: B1346819

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and known properties of Stearophenone. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound.

Chemical and Physical Properties

Stearophenone, also known as 1-phenyloctadecan-1-one or **octadecanophenone**, is a long-chain aromatic ketone. Its hydrophobic nature, owing to the long alkyl chain, results in low solubility in water but good solubility in organic solvents.[1]

Property	Value	Source
Molecular Formula	C ₂₄ H ₄₀ O	[2]
Molecular Weight	344.57 g/mol	
CAS Number	6786-36-3	
Appearance	White to almost white powder or crystal	[3]
Melting Point	65-67 °C	
Boiling Point	425 °C	
Synonyms	n-Octadecanophenone, 1-Phenyloctadecan-1-one, Heptadecyl Phenyl Ketone	[1][3]

Safety and Hazard Information

Stearophenone is classified as an irritant. Direct contact can cause irritation to the skin, eyes, and respiratory system.[2]

GHS Hazard Classification

Hazard Statement	Code	Class	Signal Word
Causes skin irritation	H315	Skin corrosion/irritation	Warning
Causes serious eye irritation	H319	Serious eye damage/eye irritation	Warning
May cause respiratory irritation	H335	Specific target organ toxicity, single exposure; Respiratory tract irritation	Warning

Source: PubChem CID 81244[2]

Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH-approved respirator (such as a type N95) or equivalent if dusts are generated.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Minimize dust generation and accumulation.[4]
- Use in a well-ventilated area.

Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Recommended storage class is for combustible solids.

First Aid Measures

- After Inhalation: Move the exposed individual to fresh air. If breathing is difficult, give oxygen. Seek medical attention if irritation persists.
- After Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing. Seek medical advice if irritation develops.

- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
- After Swallowing: Do NOT induce vomiting. Rinse mouth and seek medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).

Toxicological Information

Specific quantitative toxicological data for Stearophenone, such as LD50 or LC50 values, are not readily available in the public domain. However, the GHS classification indicates that it is an irritant to the skin, eyes, and respiratory system.[2] Studies on the broader class of benzophenones have shown various biological activities, but direct toxicological studies on Stearophenone are limited.[5][6]

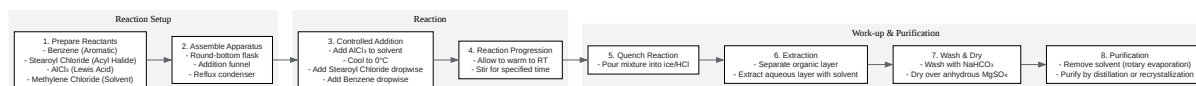
No occupational exposure limits (OELs) have been established for Stearophenone by major regulatory bodies such as OSHA or ACGIH.[7][8]

Experimental Protocols

A common method for the synthesis of aromatic ketones like Stearophenone is the Friedel-Crafts acylation. This involves the reaction of an acyl chloride (stearoyl chloride) with an aromatic compound (benzene) in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).[9][10]

General Friedel-Crafts Acylation Workflow

Below is a generalized workflow for a Friedel-Crafts acylation reaction.



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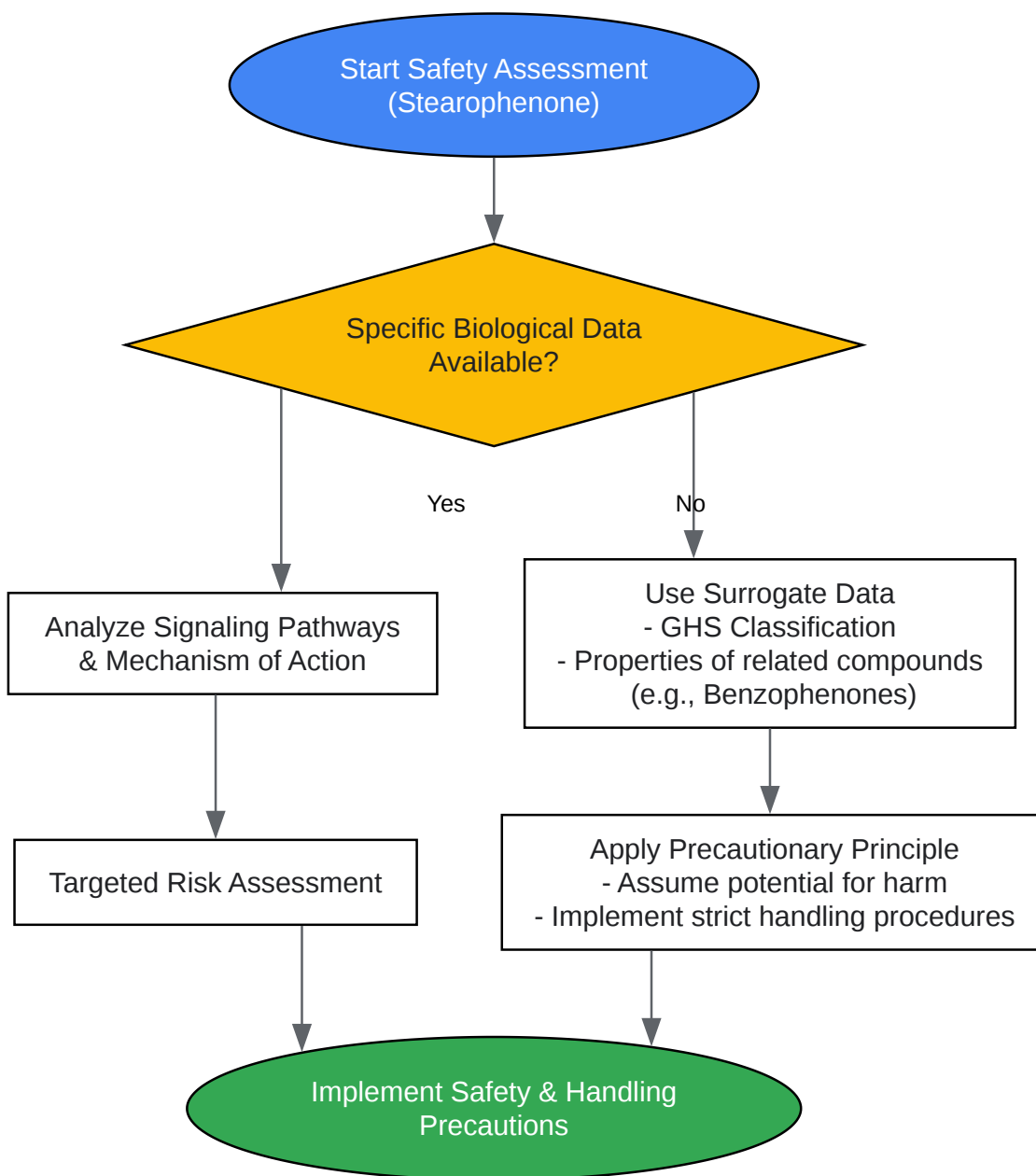
Figure 1: Generalized workflow for Friedel-Crafts acylation.

Biological Activity and Signaling Pathways

There is currently a lack of specific information in the scientific literature regarding the metabolic pathways, mechanism of action, and signaling pathways directly associated with Stearophenone.

However, the broader class of benzophenones, of which Stearophenone is a member, is known to exhibit a range of biological activities. Natural and synthetic benzophenones have been reported to have antifungal, antimicrobial, antioxidant, antiviral, and cytotoxic properties.^[5] These activities are often linked to their ability to interact with various biological targets, but a specific pathway for Stearophenone has not been elucidated.

The diagram below illustrates a logical relationship for assessing the safety of a chemical compound in the absence of specific biological data, which is the current situation for Stearophenone.



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Figure 2: Logical workflow for safety assessment with limited biological data.

Given the absence of detailed biological studies on Stearophenone, a precautionary approach to handling is strongly recommended, adhering to the safety guidelines outlined in this document. Further research is required to elucidate the specific biological effects and potential signaling pathways of this compound.

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